

Spectroscopic Analysis of Phosphoramidic Acid Compounds: A Technical Guide

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Compound of Interest

Compound Name: *Phosphoramidic acid*

CAS No.: *2817-45-0*

Cat. No.: *B1211879*

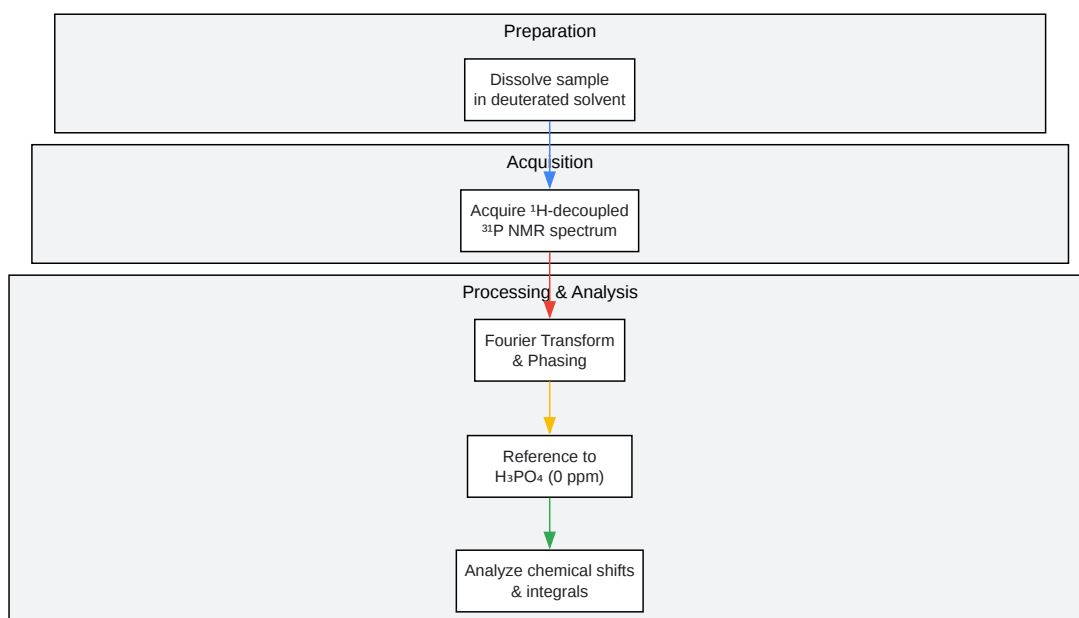
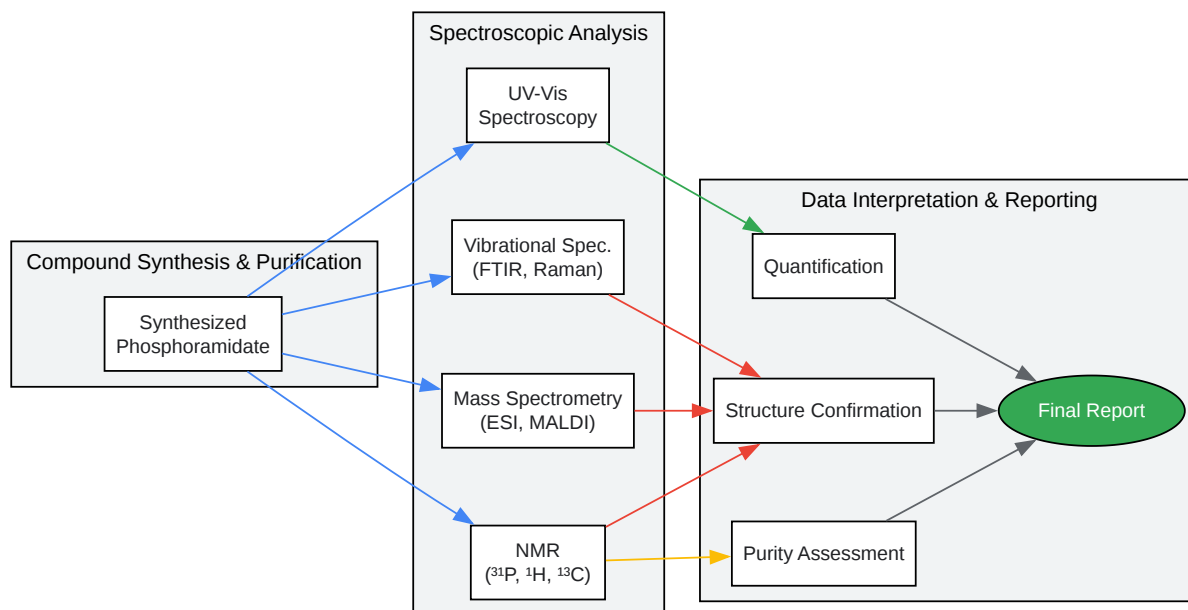
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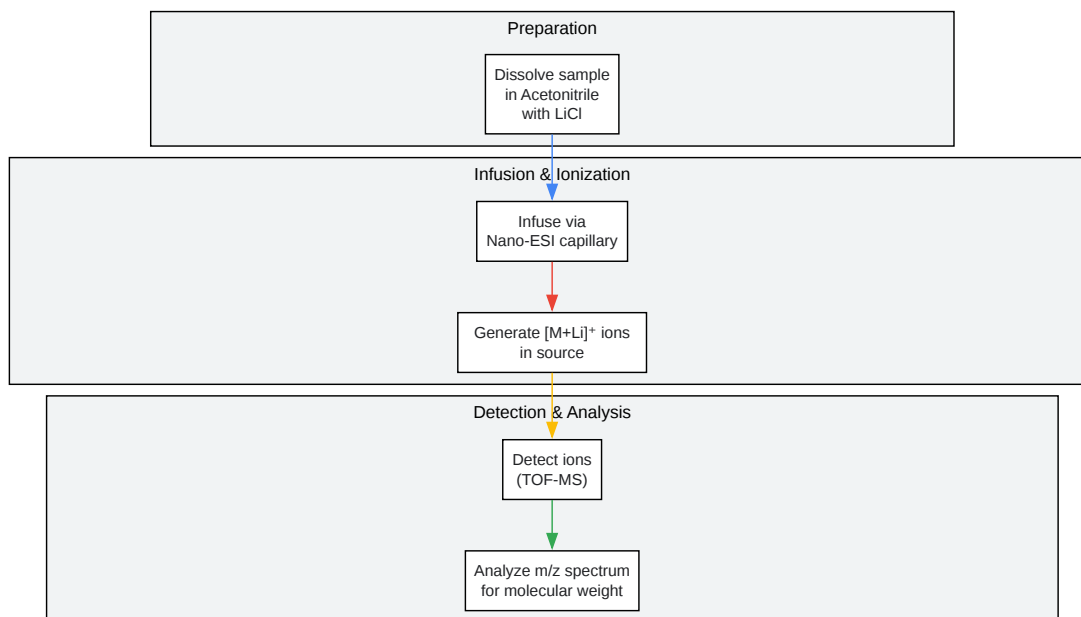
For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the core spectroscopic techniques utilized in the characterization and analysis of **phosphoramidic acid** compounds and their derivatives. Phosphoramidates are a critical class of organophosphorus compounds, notable for their presence in antiviral prodrugs (ProTides), flame retardants, and synthetic reagents. Accurate structural elucidation and quantification are paramount for their application in research and development. This document details the principles, experimental protocols, and data interpretation for Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), Vibrational Spectroscopy (FTIR/Raman), and UV-Visible (UV-Vis) Spectroscopy.

General Analytical Workflow

The characterization of a novel **phosphoramidic acid** compound typically follows a multi-faceted spectroscopic approach to confirm its identity, purity, and structural integrity. Each technique provides complementary information, leading to a comprehensive analytical profile.





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